

Navigating the Ambiguity of "OCH" in Chemical and Pharmaceutical Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OCH

Cat. No.: B1142175

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The inquiry for an in-depth technical guide on the physical and chemical properties of "**OCH**" presents a challenge due to the ambiguity of the term. In standard chemical nomenclature and databases, "**OCH**" is not a recognized standalone identifier for a specific chemical compound. This lack of specificity makes a comprehensive analysis difficult. However, by exploring various possibilities, we can provide a clearer understanding of what "**OCH**" might refer to and offer insights into related, well-characterized chemical entities.

A search for the chemical identifier "**OCH**" leads to a Safety Data Sheet (SDS) for a compound with the CAS Number 383187-82-4.^[1] Unfortunately, this document provides limited information, stating that the toxicological properties have not been thoroughly investigated.^[1] Key physical and chemical data points such as melting point, boiling point, and solubility are also not available.^[1] The SDS does indicate that the material may be irritating to mucous membranes and the upper respiratory tract and could be harmful if inhaled, ingested, or absorbed through the skin.^[1]

Given the context of researchers, scientists, and drug development professionals, it is plausible that "**OCH**" is an abbreviation or a typo for a more common chemical moiety or a specific, complex molecule. One of the most common interpretations of "**OCH**" in an organic chemistry context is the methoxy group (**-OCH₃**). This functional group is a key component in a vast number of organic molecules, including many pharmaceuticals.

The Methoxy Group (-OCH₃): A Ubiquitous Functional Group

The methoxy group consists of a methyl group bonded to an oxygen atom. Its presence in a molecule can significantly influence the compound's physical and chemical properties.

Influence on Physical Properties:

- **Solubility:** The oxygen atom in the methoxy group can act as a hydrogen bond acceptor, which can increase the solubility of the parent molecule in polar solvents like water, compared to its non-methoxylated analogue. However, the hydrophobic nature of the methyl group can counteract this effect.
- **Boiling and Melting Points:** The methoxy group can influence the boiling and melting points of a compound by affecting its molecular weight and intermolecular forces.
- **Conformation and Lipophilicity:** The addition of a methoxy group increases the lipophilicity of a molecule, which can be a critical factor in drug design as it affects how a drug interacts with biological membranes.

Influence on Chemical Properties:

- **Reactivity:** The methoxy group is an electron-donating group, which can influence the reactivity of an aromatic ring to which it is attached, making it more susceptible to electrophilic aromatic substitution.
- **Metabolism:** In the context of drug development, methoxy groups are often sites of metabolic activity, particularly O-demethylation by cytochrome P450 enzymes in the liver. Understanding this metabolic pathway is crucial for predicting the pharmacokinetic profile of a drug.

To illustrate the detailed information that can be provided for a well-defined compound containing a methoxy group, let's consider Anisole (methoxybenzene) as an example.

Anisole (Methoxybenzene): A Representative Methoxy Compound

Anisole is a simple aromatic ether that serves as a useful case study for the properties conferred by a methoxy group attached to a benzene ring.

Physical and Chemical Properties of Anisole

Property	Value
Molecular Formula	C ₇ H ₈ O
Molar Mass	108.14 g/mol
Appearance	Colorless to yellowish liquid
Odor	Anise seed-like
Density	0.995 g/cm ³
Melting Point	-37.5 °C
Boiling Point	153.8 °C
Solubility in water	0.15 g/100 mL
Refractive index (n _D)	1.517

Experimental Protocols

Detailed experimental protocols for determining these properties are standardized in chemical research. For instance:

- **Melting and Boiling Points:** These are typically determined using a melting point apparatus or by distillation, respectively, under controlled pressure.
- **Solubility:** This is measured by adding a known amount of the substance to a known volume of solvent, agitating the mixture until equilibrium is reached, and then analyzing the concentration of the dissolved substance, often by spectroscopic methods like UV-Vis or by gravimetric analysis after solvent evaporation.
- **Density:** This can be measured using a pycnometer or a density meter.

Signaling Pathways and Experimental Workflows

While anisole itself is not typically involved in specific signaling pathways in the same way a drug molecule would be, the methoxy group is a common feature in many pharmacologically active compounds. The study of how these compounds interact with biological targets often involves a variety of experimental workflows.

Clarification Required

Due to the ambiguity of the term "**OCH**," a more detailed and specific technical guide cannot be provided at this time. To proceed with a comprehensive analysis that meets the needs of researchers, scientists, and drug development professionals, clarification on the specific chemical compound of interest is requested. Please provide a full chemical name, CAS number, or a more specific abbreviation. Once a specific compound is identified, a detailed whitepaper including quantitative data tables, experimental protocols, and relevant pathway and workflow diagrams can be generated.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Navigating the Ambiguity of "OCH" in Chemical and Pharmaceutical Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1142175#physical-and-chemical-properties-of-och\]](https://www.benchchem.com/product/b1142175#physical-and-chemical-properties-of-och)

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com